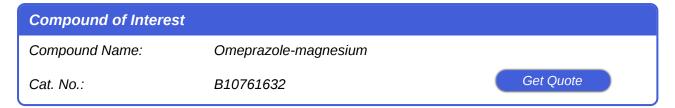


Safeguarding Your Research: A Comprehensive Guide to Handling Omeprazole-Magnesium

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Omeprazole-magnesium**, a common proton pump inhibitor. Adherence to these protocols is critical to mitigate risks and ensure the integrity of your research.

Hazard Identification and Classification

Omeprazole-magnesium is classified as harmful if swallowed and may cause an allergic skin reaction.[1][2][3][4][5][6] It is also recognized as being harmful to aquatic life with long-lasting effects.[1][2][3][5][6] The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific procedures being performed.[2] The following table summarizes the recommended PPE for handling **Omeprazole-magnesium**.



PPE Category	Specification	Rationale
Hand Protection	Nitrile or latex/nitrile rubber gloves (powder-free recommended). Consider double gloving.	Prevents skin contact and potential absorption.[7] Change gloves frequently, especially if contaminated.
Eye and Face Protection	Safety glasses with side shields or tightly fitting safety goggles.	Protects eyes from dust particles and splashes.[1][2][7]
Skin and Body Protection	Impermeable protective clothing or a lab coat (long-sleeved and closing in the back is recommended). Protective shoe covers may also be necessary.	Minimizes skin exposure.[1][7]
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N-95 or N-100 particle mask) is necessary if dust formation is likely or ventilation is inadequate. A full-face respirator may be required if exposure limits are exceeded.[1][2][7][8]	Prevents inhalation of airborne particles.[7]

Quantitative Exposure Limits and Physicochemical Data

The following table provides key quantitative data for **Omeprazole-magnesium**.



Parameter	Value	Reference
Occupational Exposure Limit (OEL)	0.5 mg/m³ (8-hour Time- Weighted Average)	[2]
Boiling Point	600°C at 760 mmHg	[1]
Flash Point	316.7°C	[1]
Solubility	Very slightly soluble in water, sparingly soluble in methanol, practically insoluble in heptane.	[1]
Oral LD50 (Rat)	2210 mg/kg	[9]

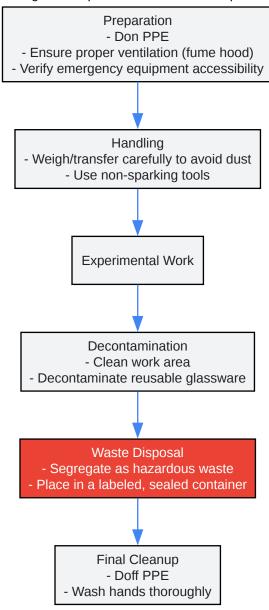
Operational Plan: Safe Handling and Disposal

A systematic approach to handling and disposal is crucial for laboratory safety. The following workflow and emergency procedures provide step-by-step guidance.

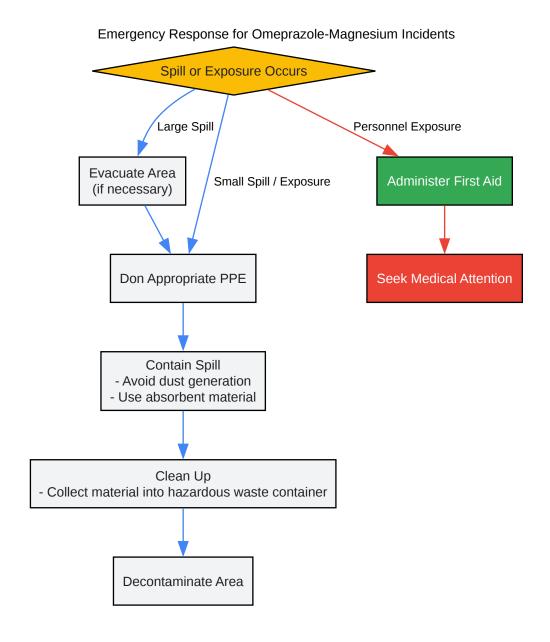
Standard Handling and Disposal Workflow



Standard Handling and Disposal Workflow for Omeprazole-Magnesium







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